

Essential Safety and Operational Guide for Handling Manganese Lactate

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Compound of Interest

Compound Name: Manganese lactate

Cat. No.: B1605795

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Manganese lactate**. Following these procedures is essential for maintaining a safe laboratory environment and ensuring proper handling and disposal of this chemical.

Hazard Identification and Health Effects

Manganese lactate is a salt of manganese and lactic acid. While essential in small amounts, overexposure to manganese can lead to adverse health effects.

- Primary Routes of Exposure: Inhalation, ingestion, and skin or eye contact.[1]
- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.[2] Inhalation of manganese fumes can lead to "metal fume fever," a flu-like illness with symptoms including a metallic taste, headache, fever, chills, and cough.[3]
- Chronic Effects: Prolonged or repeated inhalation of high concentrations of manganese dust or fumes can lead to a serious neurological condition known as "manganism," which resembles Parkinson's disease.[3][4] Symptoms may include tremors, weakness, and changes in mood or personality.[3] Chronic exposure can also affect the lungs and liver.[3]

Occupational Exposure Limits

It is critical to maintain workplace air concentrations of manganese below established occupational exposure limits.

Regulatory Agency	Exposure Limit (as Mn)	Notes
OSHA (Occupational Safety and Health Administration)	PEL (Permissible Exposure Limit): 5 mg/m ³	This is a ceiling limit, meaning the concentration should not be exceeded at any time during the workday.[3][4][5]
NIOSH (National Institute for Occupational Safety and Health)	REL (Recommended Exposure Limit): 1 mg/m ³ (TWA - 8-hour Time-Weighted Average) STEL (Short-Term Exposure Limit): 3 mg/m ³ (not to be exceeded for any 15-minute period)	These are recommendations for workplace exposure.[1][3]
ACGIH (American Conference of Governmental Industrial Hygienists)	TLV (Threshold Limit Value): 0.02 mg/m ³ (Respirable fraction - 8-hour TWA) TLV (Threshold Limit Value): 0.1 mg/m ³ (Inhalable fraction - 8-hour TWA)	These are health-based values and are often more stringent than regulatory limits.[6] The respirable fraction refers to smaller particles that can penetrate deep into the lungs. [6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Manganese lactate** to minimize exposure.

- Eye and Face Protection:
 - Safety glasses with side shields are the minimum requirement.[7]
 - Chemical safety goggles should be worn when there is a risk of splashes or dust generation.[8][9]
 - A face shield should be used in addition to goggles when handling larger quantities or when there is a significant splash hazard.[8][10]

- Hand Protection:
 - Disposable nitrile gloves are suitable for incidental contact.^[7] If contact occurs, gloves should be removed immediately, and hands should be washed.^[7]
 - For prolonged contact or when handling solutions, consider wearing more robust gloves, such as neoprene or PVC. Always check the glove manufacturer's compatibility chart.
- Body Protection:
 - A laboratory coat with long sleeves is required.^[7]^[10]
 - Long pants and closed-toe shoes must be worn to ensure no skin is exposed.^[7]^[10]
- Respiratory Protection:
 - Work with **Manganese lactate** in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders to minimize dust generation.^[11]
 - If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved respirator is required.^[6] The type of respirator depends on the airborne concentration of manganese.
 - For concentrations up to 10 mg/m³, an N95, R95, or P95 filtering facepiece respirator is recommended.^[1]
 - For higher concentrations, a powered air-purifying respirator (PAPR) with a high-efficiency particulate filter or a full-facepiece respirator with N100, R100, or P100 filters may be necessary.^[1]

Handling and Storage Procedures

Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

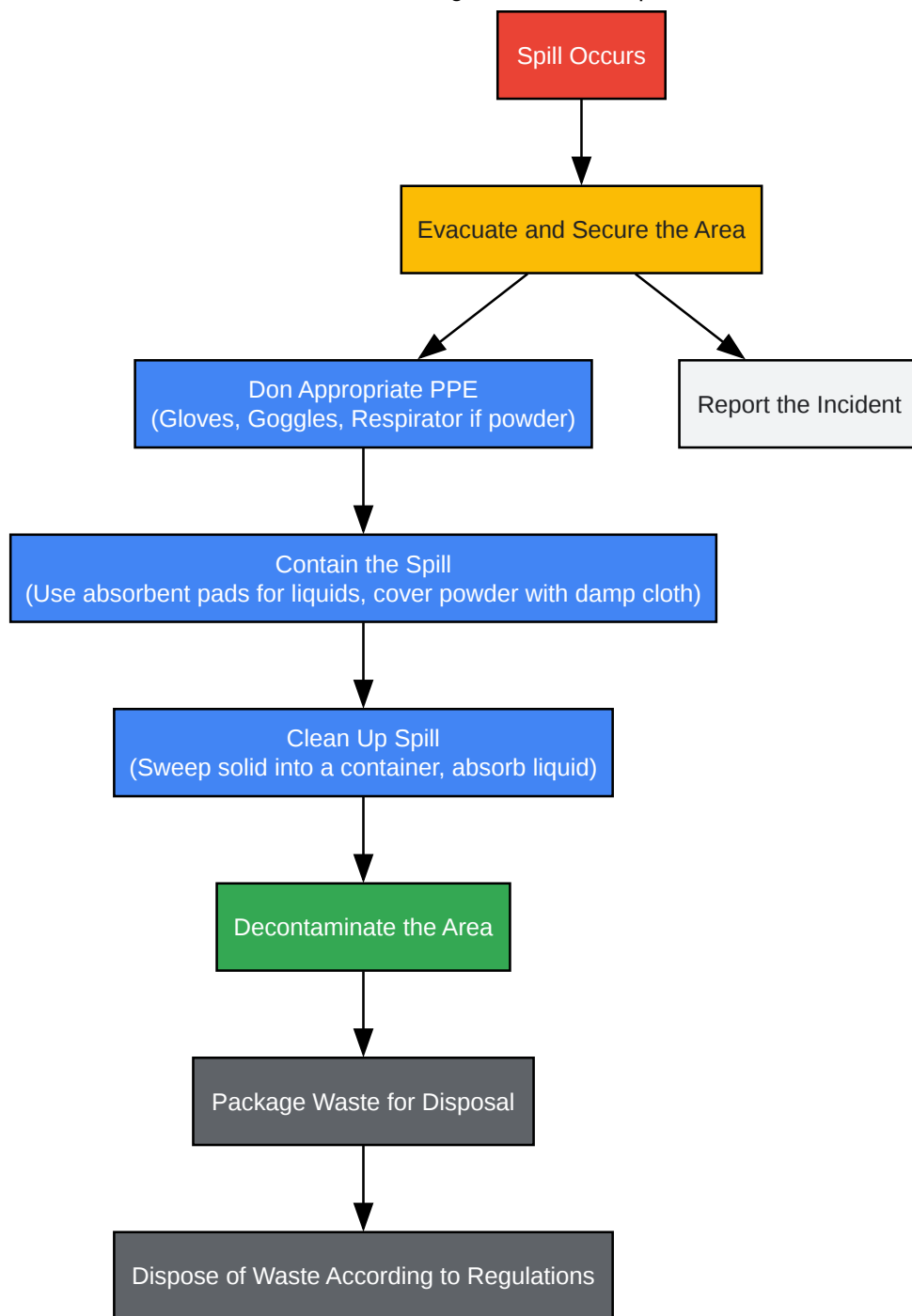
- Handling:

- Avoid generating dust.[\[11\]](#) Use techniques such as gentle scooping and weighing on a draft shield or in a fume hood.
- Avoid contact with skin, eyes, and clothing.[\[11\]](#)
- Wash hands thoroughly with soap and water after handling.[\[9\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in areas where **Manganese lactate** is handled.[\[11\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[11\]](#)[\[12\]](#)
 - Keep containers tightly closed to prevent contamination and moisture absorption.[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

In the event of a spill or exposure, follow these steps immediately.

Workflow for Manganese Lactate Spill

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